

bifenazate dissipation half-life apples strawberries tomatoes

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Compound Focus: Bifenazate

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Bifenazate Dissipation Half-Life in Apples

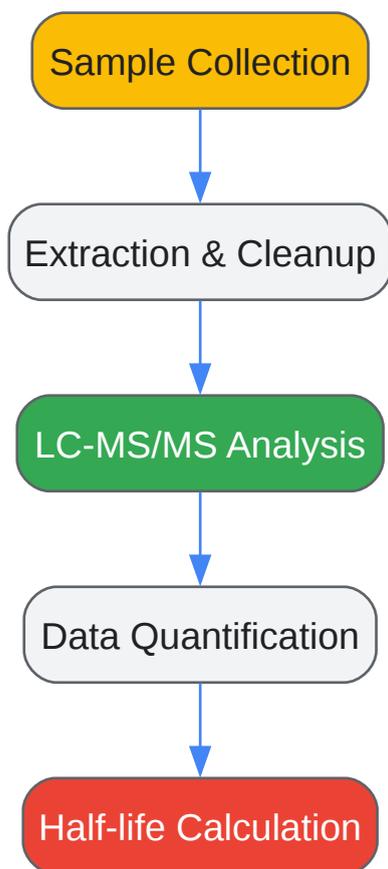
The most specific data available is for apples, coming from a 2021 study that investigated the dissipation of **bifenazate** and its metabolite. The following table summarizes the half-life values reported [1]:

Compound	Half-life Range (Days) in Apples
Bifenazate	4.3 - 7.8
Bifenazate-diazene (metabolite)	5.0 - 5.8

This indicates that **bifenazate** dissipates at a moderate rate in apples, with its metabolite showing a slightly more consistent and stable presence [1].

Experimental Protocol for Half-Life Determination

The half-life data for apples was obtained using a rigorous analytical method. The following diagram outlines the key experimental workflow [1]:



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Methodology Details [1]:

- **Analytical Technique:** High-performance liquid chromatography tandem mass spectrometry (LC-MS/MS)
- **Sample Preparation:** Apple samples were extracted and cleaned up. The method was validated with average recoveries ranging from 88.4% to 104.6%, which are considered acceptable for residue analysis.
- **Sensitivity:** The limit of quantification (LOQ) for both **bifenazate** and **bifenazate**-diazene was 0.01 mg/kg.
- **Field Trials:** Apples were collected from 12 different apple-producing areas in China, and residues were determined under Good Agricultural Practice (GAP) conditions.

Data Availability for Other Crops

While the search results confirm that **bifenazate** is widely used on **strawberries, tomatoes, and other fruiting vegetables**, they do not provide specific experimental half-life values for these crops [2] [3]. The

European Food Safety Authority (EFSA) peer review for **bifenazate**, which would be a primary source for such regulatory data, explicitly identifies a **data gap** for the finalization of the consumer risk assessment, indicating that the complete residue and dissipation profile may not be fully resolved [3].

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References

1. Dissipation, Residue, and Dietary Risk Assessment of ... [pubmed.ncbi.nlm.nih.gov]
2. Bifenazate - AERU - University of Hertfordshire [item.herts.ac.uk]
3. Updated peer review of the pesticide risk assessment ... [pmc.ncbi.nlm.nih.gov]

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